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dummy molecularly imprinted polymer nanochannel sensor

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Compound Focus: **4-Octadecylaniline**

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Introduction and Principle

Molecularly imprinted polymers (MIPs) are synthetic materials with tailor-made recognition sites for specific target molecules. The "dummy" molecularly imprinted polymer (DMIP) approach uses a structurally analogous compound as a template instead of the actual target analyte. This is particularly valuable when the target is **expensive, unavailable, toxic, or unstable** [1]. Combining DMIPs with nanofluidic channels creates a robust sensor platform that leverages the **confinement effect** within nanoscale spaces to enhance interactions between the analyte and the sensor surface, leading to ultrasensitive detection [1]. This combination results in sensors that are not only highly sensitive and selective but also stable, cost-effective, and suitable for on-site analysis, presenting a significant advantage over traditional methods like chromatography [1] [2] [3].

The working principle is as follows:

- **Dummy Template Imprinting**: A surrogate molecule (e.g., Homopiperonylamin, HPEA, for aniline compounds) is mixed with functional monomers and a cross-linker. During polymerization, the monomers arrange around the dummy template [1].
- **Template Removal**: After polymerization, the dummy template is removed, leaving behind cavities that are **complementary in shape, size, and functional groups** to the target analytes [1].
- **Sensing Mechanism**: When the sensor is exposed to a sample, the target molecules selectively rebind into these cavities. This binding event alters the **surface charge, effective pore size, and**

wettability of the nanochannel. These physical changes modulate the ionic current flowing through the nanochannel when an electric field is applied, producing a measurable electrical signal [1].

The following diagram illustrates the fabrication process and sensing mechanism.

Experimental Protocols

Protocol 1: Fabrication of the DMIP Nanochannel Sensor

This protocol details the synthesis of the core DMIP nanoporous capillary using bulk polymerization [1].

- **Materials**:

  - **Dummy Template**: Homopiperonylamin (HPEA).
  - **Functional Monomer**: Methacrylic acid (MAA).
  - **Cross-linker**: Ethylene glycol dimethacrylate (EGDMA).
  - **Initiator**: 2,2'-Azobisisobutyronitrile (AIBN).
  - **Solvent**: Acetonitrile (ACN).
  - **Capillary Mold**: Glass or silica capillary.
  - **Encapsulation Material**: Polydimethylsiloxane (PDMS).

- **Pre-polymerization Mixture Preparation**:

  - In a glass vial, combine the components in the following molar ratio:
    - 5.8% HPEA (Dummy Template)
    - 59.2% MAA (Functional Monomer)
    - 35.0% EGDMA (Cross-linker)
  - Add AIBN initiator at 1% (wt/wt) relative to the total monomer mass.
  - Dissolve the mixture in acetonitrile to a final monomer concentration of 0.5 mmol/mL.
  - Purge the solution with nitrogen gas for 5-10 minutes to remove dissolved oxygen, which can inhibit polymerization.

- **Capillary Pre-treatment and Filling**:

  - Clean the capillaries sequentially with acetone, ethanol, and water, then dry under a nitrogen stream.
  - Use a syringe to carefully fill the cleaned capillaries with the pre-polymerization solution.

- **Polymerization**:

- Seal both ends of the filled capillaries and place them in an oven.
- Incubate at 60°C for 24 hours to complete the polymerization process.

- **Template Removal**:

  - Carefully remove the polymerized nanoporous capillary from its mold.
  - Wash the capillary extensively with a solution of methanol and acetic acid (9:1, v/v) to completely leach out the dummy template (HPEA), leaving behind specific recognition cavities.
  - Rinse with pure methanol and dry at room temperature.

- **Sensor Assembly**:

  - Encapsulate the DMIP capillary within a PDMS block for mechanical stability.
  - Integrate electrical contacts (e.g., silver wires or electrodes) at both ends of the capillary to allow for current measurement.

Protocol 2: Sensor Operation and Measurement

This protocol describes the procedure for using the fabricated DMIP sensor to detect target analytes [1].

- **Equipment**:

  - Potentiostat or picoammeter/voltage source.
  - Data acquisition software.

- **Sensor Conditioning and Measurement**:

  - Introduce the sample solution (dissolved in 1 mM KCl, pH 6.0) into the DMIP nanochannel sensor.
  - Allow a 15-minute incubation period for the target analytes to bind to the imprinted cavities.
  - Using a potentiostat, apply a voltage sweep from -1 V to +1 V.
  - Measure the resulting ionic current and record the I-V curve.

- **Data Analysis**:

  - The binding of target molecules is quantified by the change in current at a fixed voltage (e.g., +1 V or -1 V).
  - The analyte concentration can be determined from a pre-established calibration curve plotting current change versus log(concentration).

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Performance Data and Characterization

The performance of the DMIP nanochannel sensor was rigorously validated. The table below summarizes key quantitative data from the study on aniline detection [1].

Performance Metric	Result / Value	Experimental Conditions
Limit of Detection (LOD)	0.82 fM (femtomolar)	For aniline compounds in buffer
Linear Detection Range	1 fM – 100 pM	6 orders of magnitude
Analysis Time	~15 minutes	Includes incubation and measurement
Selectivity Factor	>5 (vs. tetracycline, pyrene)	Compared to structural analogues
Reproducibility (RSD)	< 5%	For multiple sensors (n=5)
Average Recovery (Spiked Samples)	> 90%	In real environmental water samples

- **Selectivity**: The sensor demonstrated excellent selectivity for aniline compounds over common interferents like tetracycline, dimethyl phthalate, and pyrene, with a selectivity factor exceeding 5. This is due to the high specificity of the imprinted cavities [1].
- **Real-Sample Analysis**: The sensor's practicality was confirmed by testing it with spiked real environmental water samples. The achieved average recovery rates greater than 90% indicate high accuracy and reliability despite complex sample matrices [1].

Application Notes

- **Troubleshooting**:

  - **Low Sensitivity**: Ensure complete removal of the dummy template during the washing step. Re-optimize the pre-polymerization molar ratios computationally or empirically [4].
  - **High Background Noise**: Verify the cleanliness of the capillary mold before polymerization. Use high-purity solvents and ensure all connections in the measurement setup are secure.

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- - **Poor Selectivity**: The choice of dummy template is critical. It should be structurally similar but not identical to the target to avoid issues like template leakage while maintaining high affinity [1].

- **Adapting the Protocol for Other Targets**: This platform is highly adaptable. To target a different molecule (e.g., a pharmaceutical, toxin, or biomarker):

  - **Select a Dummy Template**: Choose a safe, inexpensive, and structurally related surrogate molecule.
  - **Computational Design**: Use molecular modeling software to screen a library of functional monomers and identify the best candidates that form stable complexes with the template. This rational design approach, as outlined in [4], significantly improves the success rate and affinity of the resulting MIP.
  - **Re-optimize Monomer Ratios**: The optimal ratio of template, functional monomer, and cross-linker must be determined for each new target, as it directly affects the affinity and specificity of the binding sites [1] [4].

Conclusion

The DMIP nanochannel sensor represents a powerful and versatile analytical platform that merges the high specificity of molecular imprinting with the ultrasensitive signal transduction of nanofluidics. Its protocol, characterized by straightforward fabrication, rapid analysis, and robust performance, makes it exceptionally suitable for on-site environmental monitoring, food safety control, and clinical diagnostics. The ongoing integration of computational design tools promises to further streamline the development of these sensors for an ever-widening array of targets [1] [4] [3].

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